

Vinorelbine-d3 (ditartrate): A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Vinorelbine-d3 (ditartrate)**

Cat. No.: **B15145438**

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An In-depth Examination of a Deuterated Vinca Alkaloid for Drug Development Professionals

This technical guide provides a comprehensive overview of **Vinorelbine-d3 (ditartrate)**, a deuterated form of the semi-synthetic vinca alkaloid, Vinorelbine. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's chemical properties, mechanism of action, and relevant experimental protocols.

Core Compound Data

Vinorelbine-d3 (ditartrate) is a valuable tool in pharmacokinetic and metabolic studies of Vinorelbine. The deuteration provides a distinct mass signature for analytical purposes.

Property	Value
CAS Number	Not available in the provided search results.
Molecular Weight	1082.12 g/mol
Molecular Formula	C ₅₃ H ₆₃ D ₃ N ₄ O ₂₀
Synonyms	3',4'-Didehydro-4'-deoxy-C'-norvincaleukoblastine-d3 Ditartrate

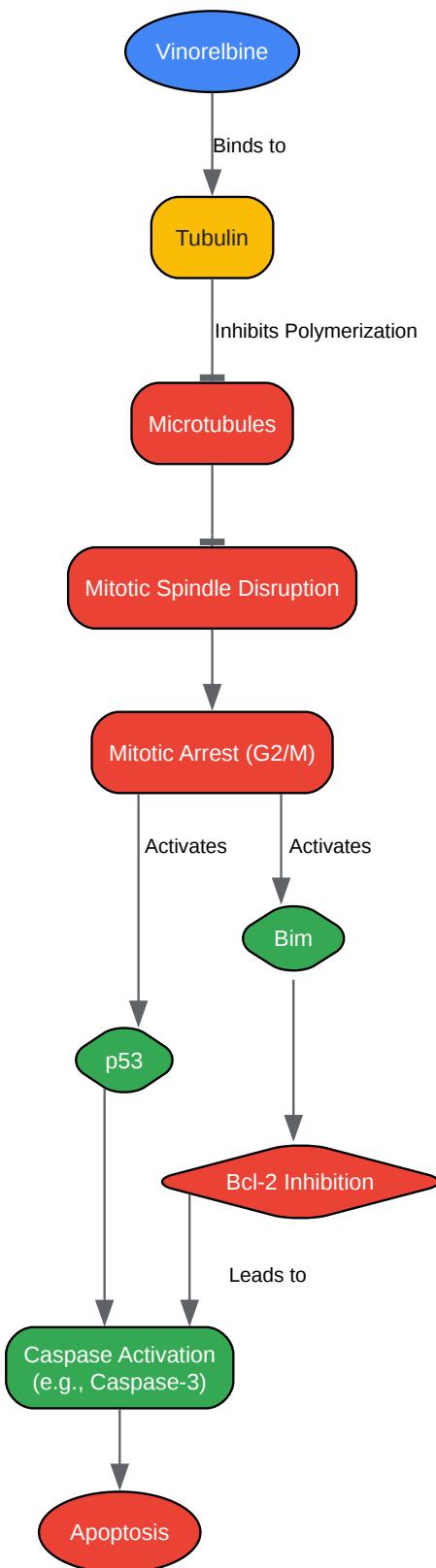
Mechanism of Action: Disruption of Microtubule Dynamics

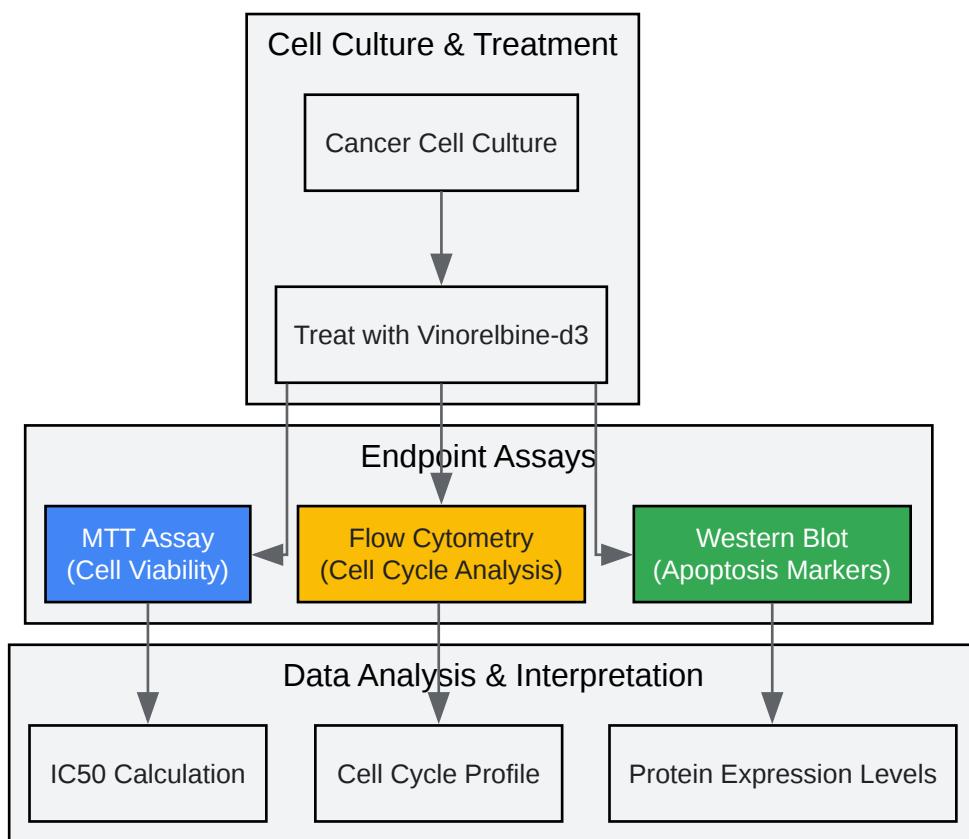
Vinorelbine exerts its cytotoxic effects primarily through the disruption of microtubule dynamics, which are essential for mitotic spindle formation and cell division. By binding to tubulin, Vinorelbine inhibits the polymerization of microtubules. This interference leads to a cascade of cellular events culminating in apoptosis.

The primary mechanism involves:

- Inhibition of Microtubule Polymerization: Vinorelbine binds to the vinca domain on β -tubulin, preventing the assembly of tubulin dimers into microtubules.
- Mitotic Arrest: The disruption of microtubule dynamics leads to a dysfunctional mitotic spindle, causing cells to arrest in the G2/M phase of the cell cycle.
- Induction of Apoptosis: Prolonged mitotic arrest triggers the intrinsic apoptotic pathway.

The signaling cascade leading to apoptosis involves the activation of key cellular components.





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